

Technical Support Center: Resolving Co-eluting Peaks in 12-Deoxy Roxithromycin Analysis

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Compound of Interest

Compound Name: 12-Deoxy Roxithromycin

Cat. No.: B15351447

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering co-eluting peaks in the chromatographic analysis of **12-Deoxy Roxithromycin**.

Troubleshooting Guide: Resolving Co-elution with 12-Deoxy Roxithromycin

Co-elution, the incomplete separation of two or more compounds in a chromatographic system, can significantly impact the accuracy and reliability of quantitative analysis. This guide provides a systematic approach to resolving co-eluting peaks observed in the chromatogram of **12-Deoxy Roxithromycin**.

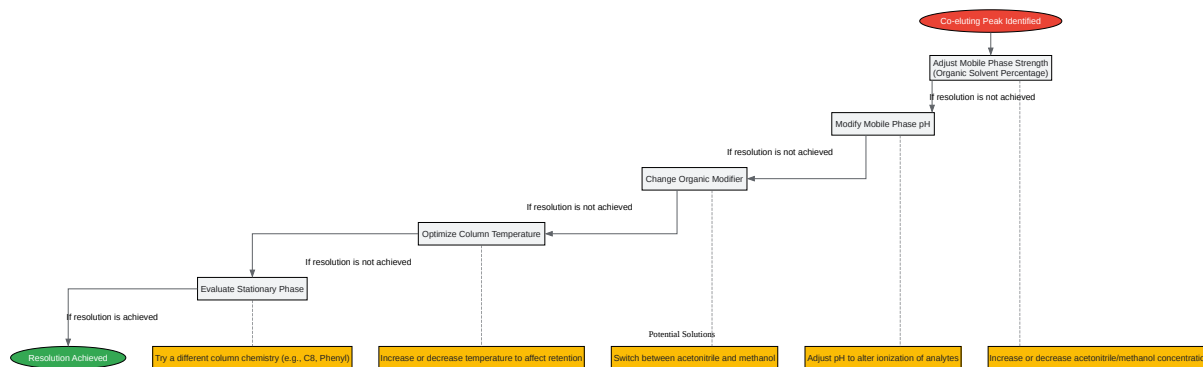
Initial Assessment:

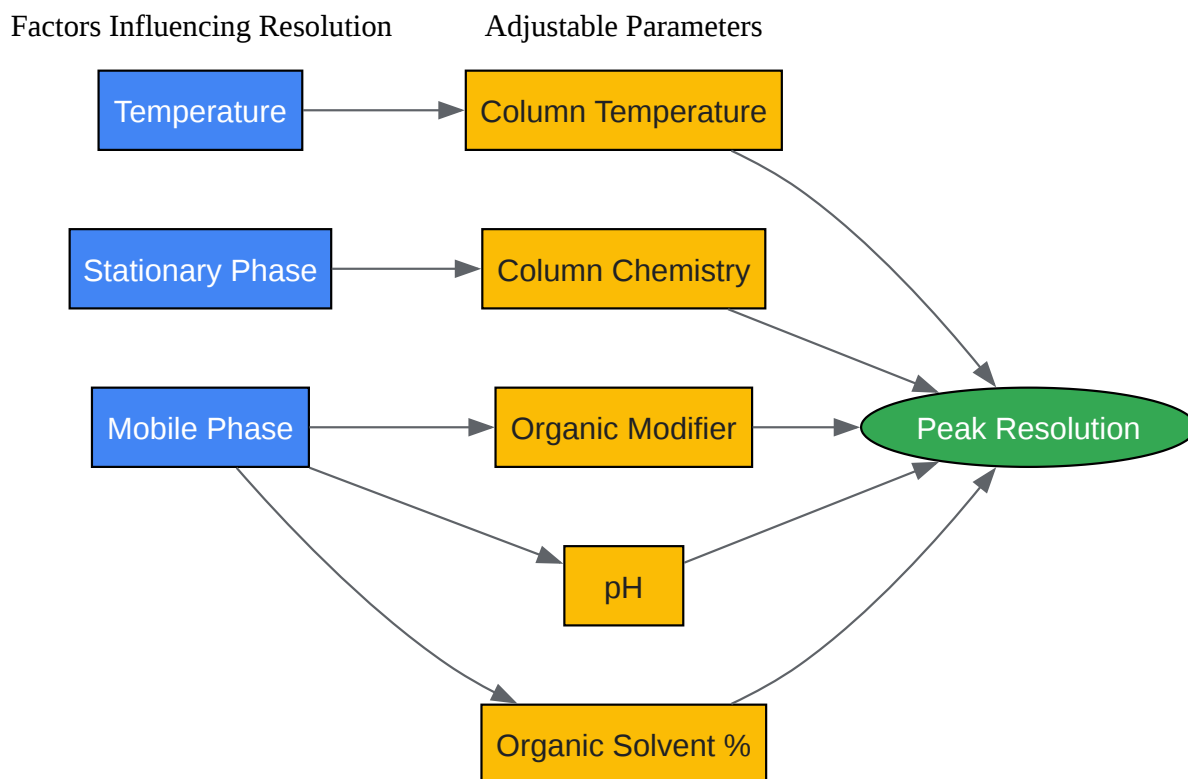
Before modifying chromatographic parameters, it is crucial to confirm the presence of a co-eluting peak.

- **Peak Shape Analysis:** Examine the peak shape of **12-Deoxy Roxithromycin**. Asymmetrical peaks, such as fronting or tailing, or the presence of shoulders can indicate a hidden co-eluting impurity.
- **Peak Purity Analysis:** If using a photodiode array (PDA) detector, perform a peak purity analysis across the entire peak. A non-homogenous spectrum suggests the presence of a co-eluting compound.

Systematic Troubleshooting Workflow:

If co-elution is confirmed, follow the workflow below to systematically address the issue.





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